

Personal protective equipment for handling Gsk-J4

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Compound of Interest

Compound Name: Gsk-J4

Cat. No.: B560661

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Essential Safety and Handling Guide for GSK-J4

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **GSK-J4**. It outlines the necessary personal protective equipment (PPE), safe handling procedures, disposal guidelines, and relevant biological context to ensure laboratory safety and proper experimental conduct.

Hazard Identification and Personal Protective Equipment

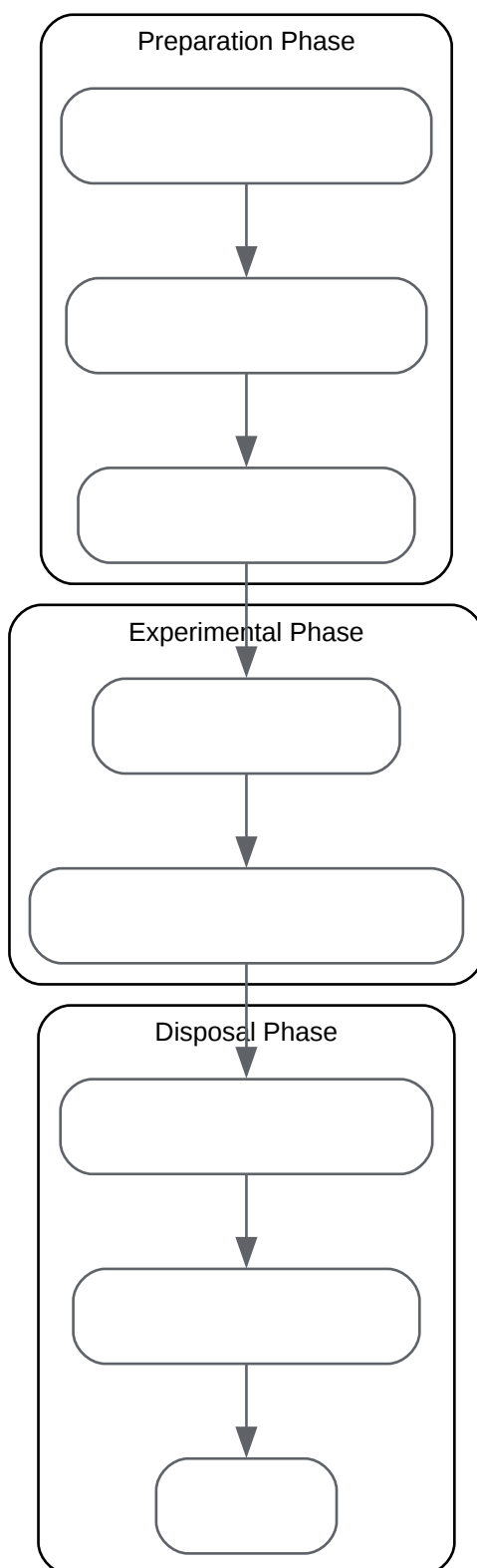
GSK-J4 presents several potential hazards that necessitate the use of appropriate personal protective equipment. According to safety data sheets, **GSK-J4** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1] Therefore, stringent adherence to safety protocols is mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Required Equipment	Specification and Use
Eye and Face Protection	Safety glasses with side shields or chemical goggles, and a face shield.	Must be worn at all times when handling the compound to protect against splashes. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	Gloves should be inspected before use and changed immediately if contaminated. A lab coat should be worn to protect street clothing and skin. [1]
Respiratory Protection	Use in a well-ventilated area or with appropriate exhaust ventilation (e.g., a chemical fume hood).	Avoid breathing dust, fumes, gas, mist, vapors, or spray. [1]
General Hygiene	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.	Contaminated clothing should be removed and washed before reuse. [1]

Safe Handling and Disposal Workflow

Proper operational procedures are critical to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps for handling **GSK-J4** from receipt to disposal.



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Caption: Workflow for the safe handling and disposal of **GSK-J4**.

Disposal Plan:

There are no specific chemical neutralization protocols provided in the safety data sheets. All waste materials, including empty containers, unused product, and contaminated consumables, should be treated as hazardous waste. Disposal must be conducted in accordance with all applicable federal, state, and local regulations.^[1]

Experimental Protocols: Stock Solution Preparation

GSK-J4 is a cell-permeable prodrug that is hydrolyzed to the active inhibitor, GSK-J1, within the cell.^[2] Proper preparation of stock solutions is the first step in many experimental protocols.

Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	84	201.19
Ethanol	41.75	100

Data sourced from multiple suppliers; batch-specific solubility may vary.^[3]

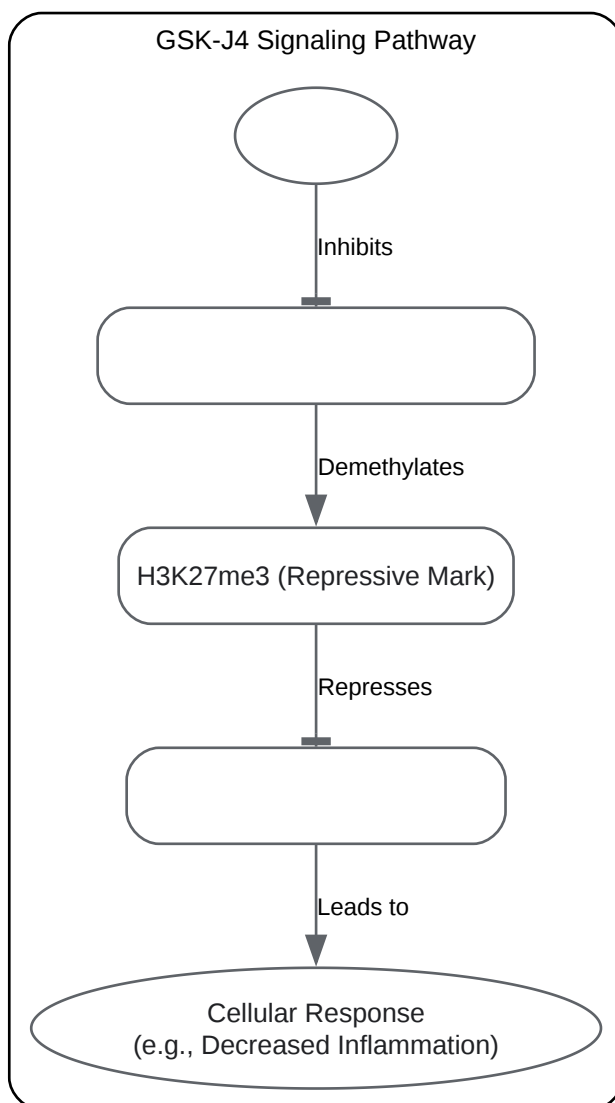
Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Calculate the required mass: Based on the molecular weight of **GSK-J4** (417.5 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution. For 1 mL, this would be 0.4175 mg.
- Weigh the compound: In a chemical fume hood, carefully weigh the calculated amount of **GSK-J4** powder.
- Dissolve in DMSO: Add the appropriate volume of fresh, high-quality DMSO to the powder. Ensure the solution is clear and homogenous. Gentle vortexing or sonication may be required.

- Storage: Store the stock solution at -20°C or -80°C.[4] It is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.[5]

Mechanism of Action and Signaling Pathway

GSK-J4 is a potent and selective inhibitor of the H3K27me3/me2 histone demethylases JMJD3 (KDM6B) and UTX (KDM6A).[3] These enzymes play a crucial role in epigenetic regulation by removing methyl groups from histone H3 at lysine 27, a mark generally associated with transcriptional repression. By inhibiting these demethylases, **GSK-J4** leads to an increase in the global levels of H3K27me3, thereby altering gene expression.[6] This mechanism has been shown to modulate various signaling pathways, including the NF-κB and Sonic hedgehog (Shh) pathways, and to impact processes such as inflammation, cell differentiation, and cancer cell proliferation.[6][7]



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Caption: Mechanism of **GSK-J4** action on histone demethylation.

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